

Application Notes and Protocols for Cell Culture Labeling with Palmitoleic Acid-13C16

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Compound of Interest

Compound Name: *Palmitoleic acid-13C16*

Cat. No.: *B12059070*

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Introduction

Stable isotope labeling is a powerful technique for tracing the metabolic fate of molecules in biological systems. Palmitoleic acid (16:1n-7), a monounsaturated omega-7 fatty acid, has been identified as a lipokine with significant roles in regulating metabolic processes, including insulin sensitivity and inflammation. Using uniformly carbon-13 labeled Palmitoleic acid (**Palmitoleic acid-13C16**) allows for the precise tracking of its uptake, incorporation into complex lipids, and involvement in signaling pathways. These application notes provide a detailed protocol for utilizing **Palmitoleic acid-13C16** in cell culture experiments to investigate its metabolic fate and its role in cellular signaling.

Data Presentation

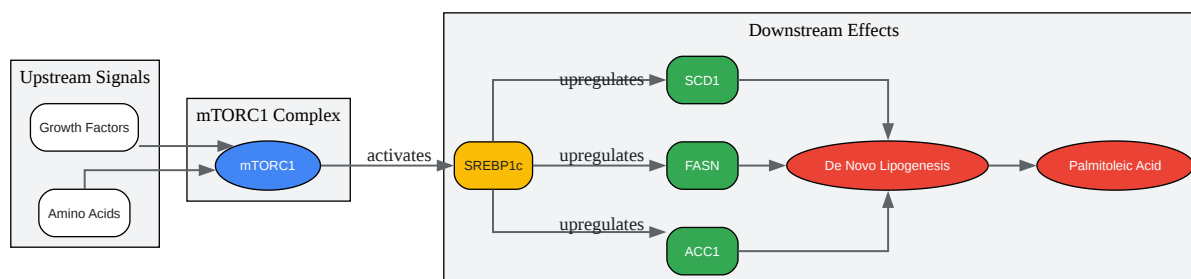
The following table summarizes the quantitative data on the incorporation of 13C16-Palmitoleic acid into various lipid classes in HepG2 cells over time. This data is derived from a study where HepG2 cells were treated with 0.3 mM 13C16-Palmitoleic acid. The labeled fractions represent the percentage of the lipid species containing the 13C label.

Lipid Class	Time (hours)	Labeled Fraction (%) (M+16)	Labeled Fraction (%) (M+32)	Labeled Fraction (%) (M+48)
Phosphatidylcholine (PC 32:2)	4	6.7	93.1	-
8	5.8	94.2	-	
16	4.9	95.1	-	
Diacylglycerol (DG 32:2)	4	-	-	-
8	-	99.0	-	
16	-	99.6	-	
Triacylglycerol (TG 48:3)	4	-	3.8	96.2
8	-	4.3	95.7	
16	-	6.4	93.6	
Phosphatidylinositol (PI 34:1)	4	-	-	-
8	-	95.9	-	
16	-	99.3	-	
Phosphatidylethanolamine (PE 34:2)	4	58.6	7.2	-
8	75.8	20.0	-	
16	63.0	35.3	-	

M denotes the mass-to-charge ratio of the unlabeled lipid. M+16, M+32, and M+48 represent the isotopologues with one, two, or three molecules of ¹³C16-Palmitoleic acid incorporated, respectively.

Signaling Pathways and Metabolic Fate

Palmitoleic acid metabolism and its regulatory signaling pathways are of significant interest in metabolic research. The mTOR signaling pathway, a central regulator of cell metabolism, has been shown to control the de novo synthesis of palmitoleic acid.



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Caption: mTORC1 signaling pathway regulating de novo synthesis of Palmitoleic Acid.

The experimental workflow for

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